

"molecular structure and weight of Sodium 2,3-dichloro-2-methylpropionate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium 2,3-dichloro-2-methylpropionate

Cat. No.: B161113

[Get Quote](#)

An In-depth Technical Guide to **Sodium 2,3-dichloro-2-methylpropionate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure and weight of **Sodium 2,3-dichloro-2-methylpropionate**, a chemical compound with potential applications in various scientific domains. This document collates available data to assist researchers and professionals in understanding its fundamental properties.

Chemical Identity and Properties

Sodium 2,3-dichloro-2-methylpropionate is the sodium salt of 2,3-dichloro-2-methylpropanoic acid. It is identified by the CAS Number 1899-36-1[1]. The compound is also known by several synonyms, including Sodium 2,3-dichloroisobutyrate, Mendok, and DCIB[1].

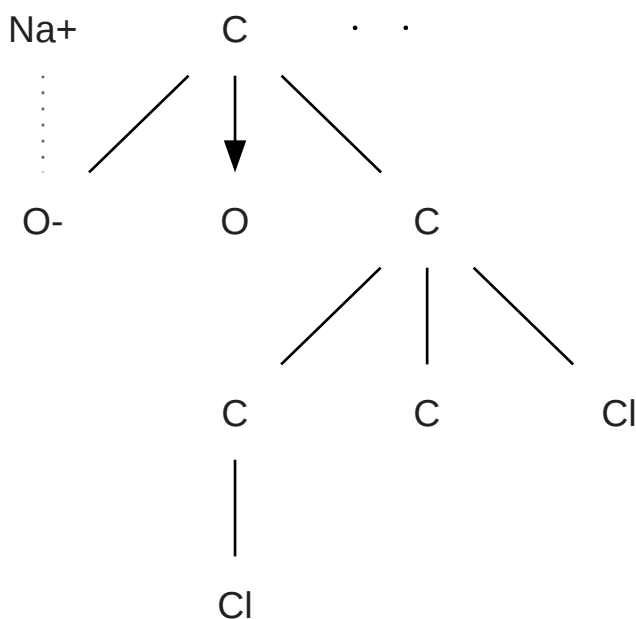
Quantitative Molecular Data

The following table summarizes the key quantitative properties of **Sodium 2,3-dichloro-2-methylpropionate**.

Property	Value	References
Molecular Formula	C ₄ H ₅ Cl ₂ NaO ₂	
Molecular Weight	178.977 g/mol	[1]
Exact Mass	177.956 u	[1]
CAS Number	1899-36-1	[1]
EC Number	217-593-9	[1]

Molecular Structure

The molecular structure of **Sodium 2,3-dichloro-2-methylpropionate** consists of a propionate backbone with two chlorine atoms and a methyl group attached to the second and third carbon atoms. The carboxyl group is present as a sodium salt.



[Click to download full resolution via product page](#)

Molecular structure of **Sodium 2,3-dichloro-2-methylpropionate**.

Experimental Protocols & Further Research

Detailed experimental protocols, including synthesis, purification, and analytical methods specifically for **Sodium 2,3-dichloro-2-methylpropionate**, are not extensively documented in publicly available literature. Similarly, information regarding its biological activity, signaling pathways, and applications in drug development is limited.

Researchers interested in this compound may need to develop their own protocols based on standard organic chemistry techniques for the synthesis and analysis of related halogenated carboxylic acid salts. Further investigation is required to elucidate its potential biological effects and therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- To cite this document: BenchChem. ["molecular structure and weight of Sodium 2,3-dichloro-2-methylpropionate"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b161113#molecular-structure-and-weight-of-sodium-2-3-dichloro-2-methylpropionate\]](https://www.benchchem.com/product/b161113#molecular-structure-and-weight-of-sodium-2-3-dichloro-2-methylpropionate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com